

Synthesis of Tert-butyl trans-4-formylcyclohexylcarbamate: Application Notes and Protocols

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Compound of Interest

Compound Name: *Tert-butyl trans-4-formylcyclohexylcarbamate*

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Abstract

This document provides detailed application notes and experimental protocols for the synthesis of **tert-butyl trans-4-formylcyclohexylcarbamate**, a valuable building block in pharmaceutical and organic synthesis. The synthesis is a two-step process commencing with the reduction of a commercially available methyl ester to a primary alcohol, followed by a mild oxidation to the desired aldehyde. This guide presents two effective methods for the oxidation step: a Swern oxidation and a Dess-Martin periodinane (DMP) oxidation, allowing for flexibility based on available reagents and laboratory capabilities. All quantitative data is summarized for clarity, and a detailed workflow diagram is provided.

Introduction

Tert-butyl trans-4-formylcyclohexylcarbamate is a key intermediate in the synthesis of various biologically active molecules and complex organic structures. The presence of a Boc-protected amine and a reactive aldehyde functionality on a cyclohexane scaffold makes it a versatile synthon for introducing this motif in drug discovery programs. The protocols outlined herein describe a reliable and scalable synthesis from readily available starting materials.

Synthetic Pathway

The synthesis of **tert-butyl trans-4-formylcyclohexylcarbamate** is achieved through a two-step sequence:

- Reduction: Reduction of methyl trans-4-(tert-butoxycarbonylamino)cyclohexanecarboxylate to tert-butyl trans-(4-hydroxymethyl)cyclohexylcarbamate.
- Oxidation: Oxidation of tert-butyl trans-(4-hydroxymethyl)cyclohexylcarbamate to the final product, **tert-butyl trans-4-formylcyclohexylcarbamate**.

Data Presentation

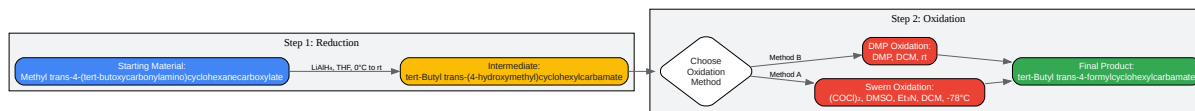
Table 1: Summary of Starting Materials and Products

Compound Name	Starting Material / Product	Molecular Formula	Molecular Weight (g/mol)
Methyl trans-4-(tert-butoxycarbonylamino)cyclohexanecarboxylate	Starting Material (Step 1)	C ₁₃ H ₂₃ NO ₄	257.33
tert-Butyl trans-(4-hydroxymethyl)cyclohexylcarbamate	Product (Step 1) / Starting Material (Step 2)	C ₁₂ H ₂₃ NO ₃	229.32
tert-Butyl trans-4-formylcyclohexylcarbamate	Final Product	C ₁₂ H ₂₁ NO ₃	227.30

Table 2: Summary of Reaction Conditions and Yields

Step	Reaction	Key Reagents	Solvent	Typical Yield (%)
1. Reduction	Methyl trans-4-(tert-butoxycarbonylamino)cyclohexanecarboxylate → tert-Butyl trans-(4-hydroxymethyl)cyclohexylcarbamate	Lithium aluminum hydride (LiAlH ₄)	THF	~89%
2a. Oxidation (Swern)	tert-Butyl trans-(4-hydroxymethyl)cyclohexylcarbamate → tert-Butyl trans-4-formylcyclohexylcarbamate	Oxalyl chloride, DMSO, Triethylamine	DCM	High
2b. Oxidation (DMP)	tert-Butyl trans-(4-hydroxymethyl)cyclohexylcarbamate → tert-Butyl trans-4-formylcyclohexylcarbamate	Dess-Martin Periodinane (DMP)	DCM	High

Experimental Workflow



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